

2'-Hydroxyacetophenone proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

Cat. No.: B195540

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Proper handling and disposal of **2'-Hydroxyacetophenone** are critical for ensuring laboratory safety and environmental protection. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe disposal of **2'-Hydroxyacetophenone**, adhering to standard safety protocols.

Immediate Safety and Hazard Information

2'-Hydroxyacetophenone is classified as potentially harmful if swallowed and is harmful to aquatic life.[1][2] It can also cause skin and eye irritation.[3] Adherence to proper personal protective equipment (PPE) protocols, including wearing safety glasses, chemical-resistant gloves, and a lab coat, is mandatory when handling this chemical.[3][4][5]

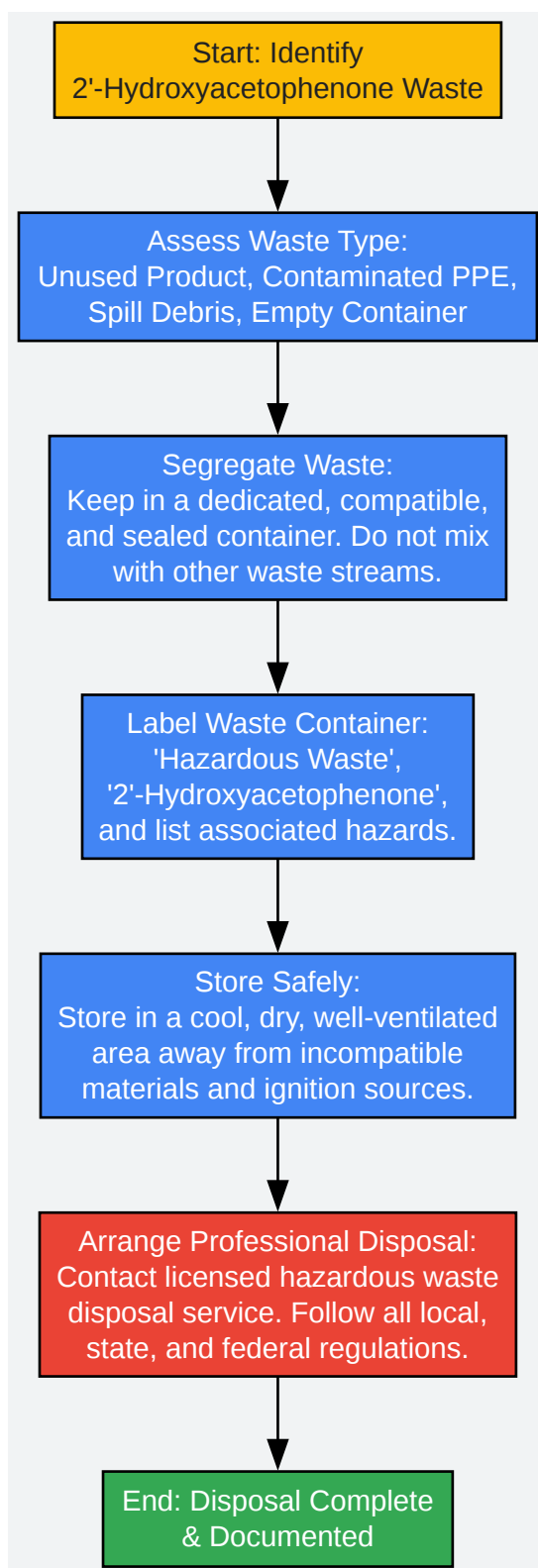
Quantitative Hazard and Disposal Data

The following table summarizes key quantitative and coded information for **2'-Hydroxyacetophenone**, essential for waste classification and handling.

Identifier	Value	Description
CAS Number	118-93-4	Unique chemical identifier.[1] [2]
GHS Hazard Statements	H303	May be harmful if swallowed. [1]
H402	Harmful to aquatic life.[1][2]	
H315	Causes skin irritation.[3]	
H319	Causes serious eye irritation. [3]	
GHS Precautionary Statements	P273	Avoid release to the environment.[1][2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[3]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	
P501	Dispose of contents/container to hazardous or special waste collection point.[1][2][3]	
Acute Toxicity (Oral, Rat)	LD50: > 2,000 mg/kg	Low toxicity after a single ingestion.[1]
Acute Toxicity (Dermal, Rabbit)	LD50: > 2,000 mg/kg	Virtually nontoxic after a single skin contact.[1]

Disposal Workflow Diagram

The following diagram illustrates the step-by-step decision-making process for the safe disposal of **2'-Hydroxyacetophenone** waste.



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Caption: Workflow for the safe disposal of **2'-Hydroxyacetophenone**.

Step-by-Step Disposal Protocols

The proper disposal of **2'-Hydroxyacetophenone** is managed by treating it as hazardous waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Protocol 1: Disposal of Unused or Waste 2'-Hydroxyacetophenone

- Do Not Dispose Down the Drain: Never dispose of **2'-Hydroxyacetophenone** or its solutions into the sanitary sewer or drains, as it is harmful to aquatic life.[1][6]
- Containerize: Keep the waste chemical in its original container or a compatible, properly labeled secondary container.[2][4] Ensure the container is sealed tightly.[4]
- Labeling: Clearly label the container as "Hazardous Waste" and identify the contents as "**2'-Hydroxyacetophenone**."
- Storage: Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.[4] Ensure it is stored away from incompatible materials such as strong oxidizing agents, bases, acid anhydrides, and acid chlorides.[7][8]
- Arrange Pickup: Contact your institution's EHS or a licensed chemical waste disposal company to arrange for pickup and proper disposal.[9]

Protocol 2: Disposal of Spill Cleanup Materials

- Containment: For small spills, use an inert absorbent material such as sand, vermiculite, or silica gel to contain the chemical.[1][5][6]
- Collection: Carefully sweep or shovel the absorbed material into a suitable container for disposal.[3][5] Avoid generating dust.[10]

- Containerize and Label: Place the contaminated absorbent material into a sealed, leak-proof container. Label it clearly as "Hazardous Waste: Debris contaminated with 2'-**Hydroxyacetophenone**."
- Disposal: Dispose of the sealed container through your licensed hazardous waste contractor.
[1]

Protocol 3: Disposal of Empty Containers

- Evaluation: Handle uncleaned, empty containers as you would the product itself.[2]
- Decontamination: If institutional policy allows, containers may be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste.
- Final Disposal: Once decontaminated, the container can be disposed of according to local recycling or waste disposal regulations.[5][11] Never reuse chemical containers for storing food or beverages.

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- To cite this document: BenchChem. [2'-Hydroxyacetophenone proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b195540#2-hydroxyacetophenone-proper-disposal-procedures>]

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